

1,4-Dimethoxynaphthalene: A Technical Guide to Safety, Handling, and Hazards

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Compound of Interest

Compound Name: 1,4-Dimethoxynaphthalene

Cat. No.: B104105

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Abstract

This technical guide provides comprehensive safety, handling, and hazard information for **1,4-Dimethoxynaphthalene** (CAS No: 10075-62-4). The information is compiled and presented to meet the needs of laboratory and research professionals, focusing on clear data presentation, procedural guidance, and visual aids for risk mitigation and safe handling. This document summarizes key physical and chemical properties, toxicological data, GHS classifications, and recommended protocols for use, storage, and emergency response.

Chemical Identification and Physical Properties

1,4-Dimethoxynaphthalene is an aromatic ether. Its identification details and key physical properties are summarized below.

| Property | Value | Source |
|-------------------|--|--------|
| IUPAC Name | 1,4-dimethoxynaphthalene | [1][2] |
| Synonyms | Naphthalene, 1,4-dimethoxy- | [1][3] |
| CAS Number | 10075-62-4 | [2][4] |
| EC Number | 233-209-2 | |
| Molecular Formula | C ₁₂ H ₁₂ O ₂ | [1][2] |
| Molecular Weight | 188.22 g/mol | [1] |
| Appearance | White to cream crystals or powder | [5] |
| Melting Point | 86-90 °C (lit.) | [2] |
| Flash Point | Not applicable | |

Hazard Identification and GHS Classification

1,4-Dimethoxynaphthalene is classified as an irritant. All available safety data indicates a consistent hazard profile across suppliers.[1] The GHS classification is summarized in the table below.

| Hazard Class and Category | Pictogram | Signal Word | Hazard Statement |
|--|--------------------------|-------------|--|
| Skin Corrosion / Irritation (Category 2) | GHS07 (Exclamation Mark) | Warning | H315: Causes skin irritation |
| Serious Eye Damage / Eye Irritation (Category 2) | GHS07 (Exclamation Mark) | Warning | H319: Causes serious eye irritation |
| Specific Target Organ Toxicity, Single Exposure (Category 3), Respiratory Tract Irritation | GHS07 (Exclamation Mark) | Warning | H335: May cause respiratory irritation |

Sources:[1][2][4][6][7]

Toxicological Summary

The primary hazards associated with **1,4-Dimethoxynaphthalene** are its irritant properties.[1]

- Acute Toxicity: Classified as Category 4 for acute oral, dermal, and inhalation toxicity.[4]
- Target Organs: The primary target organ identified is the respiratory system.[4]
- Carcinogenicity & Mutagenicity: No data available from the reviewed sources to classify it as a carcinogen or mutagen.

Experimental Protocols and Handling Procedures

Safe handling of **1,4-Dimethoxynaphthalene** requires adherence to standard laboratory safety protocols for irritant solids. The following sections detail recommended procedures.

Engineering Controls and Personal Protective Equipment (PPE)

To minimize exposure, the following controls and PPE are mandatory.

| Control / PPE | Specification | Rationale |
|------------------------|--|--|
| Ventilation | Use only outdoors or in a well-ventilated area, such as a chemical fume hood.[4][6] | To prevent inhalation of dust and vapors.[4] |
| Eye Protection | Safety glasses with side-shields or goggles (European Standard EN166 or OSHA 29 CFR 1910.133).[4] | To prevent eye contact which causes serious irritation.[4] |
| Hand Protection | Wear appropriate protective gloves (e.g., nitrile).[4] | To prevent skin contact which causes irritation.[4] |
| Body Protection | Lab coat or other protective clothing to prevent skin exposure.[4] | To prevent skin contact.[4] |
| Respiratory Protection | A NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask) if exposure limits are exceeded or if irritation is experienced.[4] | To prevent respiratory tract irritation. |

Safe Handling and Storage Protocol

Handling:

- Read and understand the Safety Data Sheet (SDS) before use.
- Ensure eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[4]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[4][6]
- Wash hands and any exposed skin thoroughly after handling.[4]
- Do not eat, drink, or smoke when using this product.[4]

- Take off contaminated clothing and wash it before reuse.[6]

Storage:

- Store in a well-ventilated place.[4][6]
- Keep the container tightly closed.[4][6]
- Store locked up.[4][6]
- Some suppliers recommend storing at 2-8°C.[2]

First Aid Measures

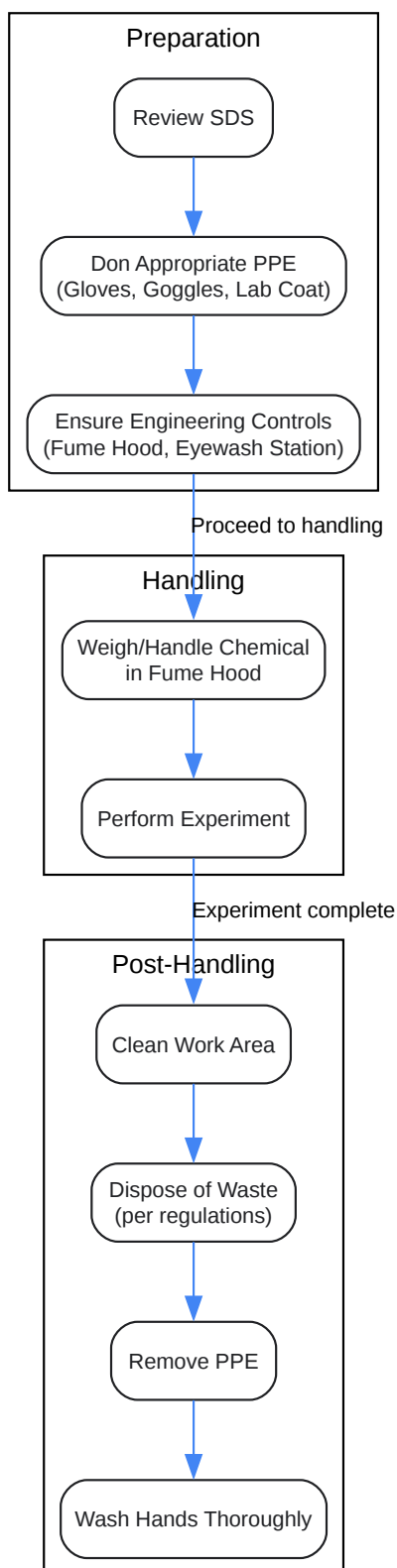
The following protocols should be followed in case of exposure.

| Exposure Route | First Aid Protocol |
|----------------|---|
| Inhalation | 1. Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[4][6] 2. Call a POISON CENTER or doctor/physician if you feel unwell.[4] |
| Skin Contact | 1. Take off immediately all contaminated clothing.[4] 2. Wash the affected area with plenty of soap and water for at least 15 minutes. [4] 3. If skin irritation occurs, get medical advice/attention.[4][6] |
| Eye Contact | 1. Rinse cautiously with water for several minutes.[4][6] 2. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[4] 3. If eye irritation persists, get medical advice/attention.[4] |
| Ingestion | 1. Rinse mouth.[4] 2. Call a POISON CENTER or doctor/physician if you feel unwell.[4] |

Visualized Workflows and Hazard Relationships

General Safe Handling Workflow

The following diagram illustrates the standard workflow for handling **1,4-Dimethoxynaphthalene** in a laboratory setting.

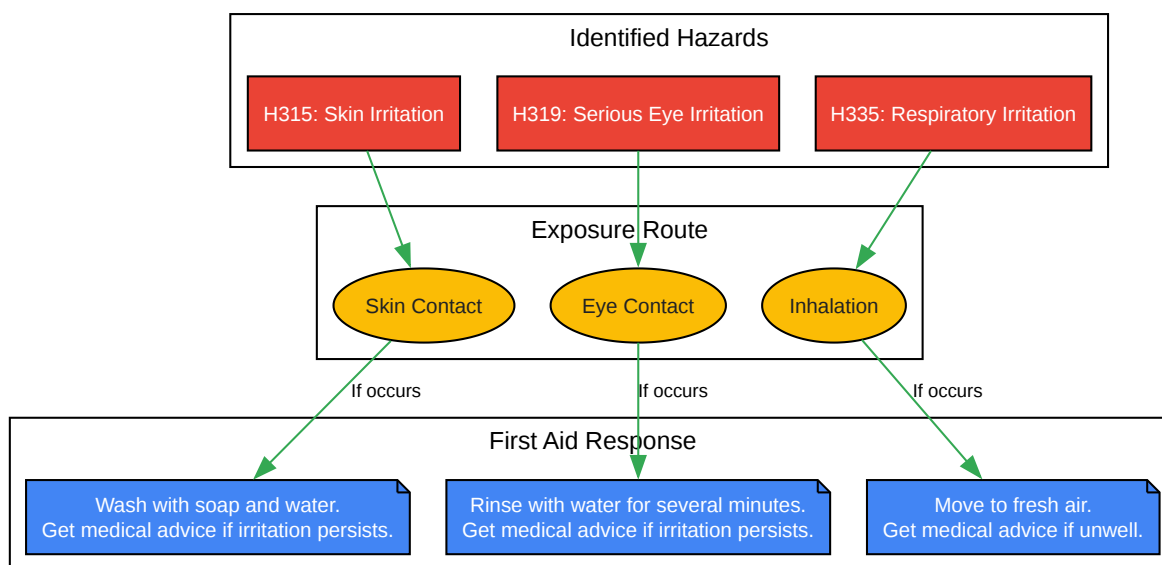


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Caption: Workflow for the safe handling of **1,4-Dimethoxynaphthalene**.

Hazard-Response Logical Diagram

This diagram shows the logical relationship between the identified hazards of **1,4-Dimethoxynaphthalene** and the corresponding first aid responses.



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Caption: Relationship between hazards and first aid responses.

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[4] Do not allow the chemical to enter drains or waterways.

Disclaimer: This document is intended as a guide and is not a substitute for a thorough review of the manufacturer's Safety Data Sheet (SDS) and institutional safety protocols. All laboratory work should be conducted by trained personnel in an appropriate setting.

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